

In-Depth Technical Guide: Molecular Weight of 6-Bromo-5-nitropyridin-2-amine

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Compound of Interest

Compound Name: 6-Bromo-5-nitropyridin-2-amine

Cat. No.: B1281733

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Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed breakdown of the molecular weight calculation for the compound **6-Bromo-5-nitropyridin-2-amine**.

Molecular Formula

The chemical structure of **6-Bromo-5-nitropyridin-2-amine** leads to the molecular formula: $C_5H_4BrN_3O_2$. This formula is derived from the pyridine ring structure substituted with a bromine atom, a nitro group (NO_2), and an amine group (NH_2).

Atomic Weight of Constituent Elements

The calculation of the molecular weight is based on the atomic weights of each element present in the molecule. The standard atomic weights for these elements are summarized below.

Element	Symbol	Quantity	Atomic Weight (g/mol)
Carbon	C	5	12.011[1]
Hydrogen	H	4	1.008[2][3][4]
Bromine	Br	1	79.904[5][6][7]
Nitrogen	N	3	14.007[8][9]
Oxygen	O	2	15.999[10][11]

Molecular Weight Calculation

The molecular weight is the sum of the atomic weights of all atoms in the molecule.

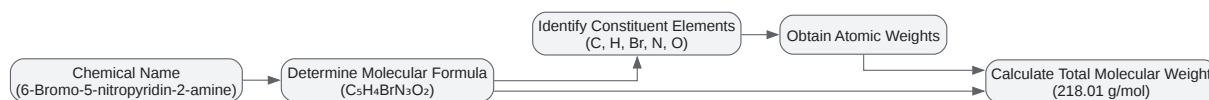
- Carbon: $5 \times 12.011 \text{ g/mol} = 60.055 \text{ g/mol}$
- Hydrogen: $4 \times 1.008 \text{ g/mol} = 4.032 \text{ g/mol}$
- Bromine: $1 \times 79.904 \text{ g/mol} = 79.904 \text{ g/mol}$
- Nitrogen: $3 \times 14.007 \text{ g/mol} = 42.021 \text{ g/mol}$
- Oxygen: $2 \times 15.999 \text{ g/mol} = 31.998 \text{ g/mol}$

Total Molecular Weight = $60.055 + 4.032 + 79.904 + 42.021 + 31.998 = 218.01 \text{ g/mol}$.

A similar compound, 6-Bromo-2-nitropyridin-3-amine, also has a calculated molecular weight of 218.01 g/mol , as it shares the same molecular formula.[12]

Logical Relationship for Molecular Weight Calculation

The following diagram illustrates the logical workflow for determining the molecular weight of a chemical compound from its name.



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Caption: Workflow for Molecular Weight Determination.

Note: The request for detailed experimental protocols and signaling pathways is not applicable to the determination of a compound's molecular weight.

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